

Introduction to Tenellins from *Beauveria neobassiana*

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Compound Focus: Tenellin

CAS No.: 53823-15-7

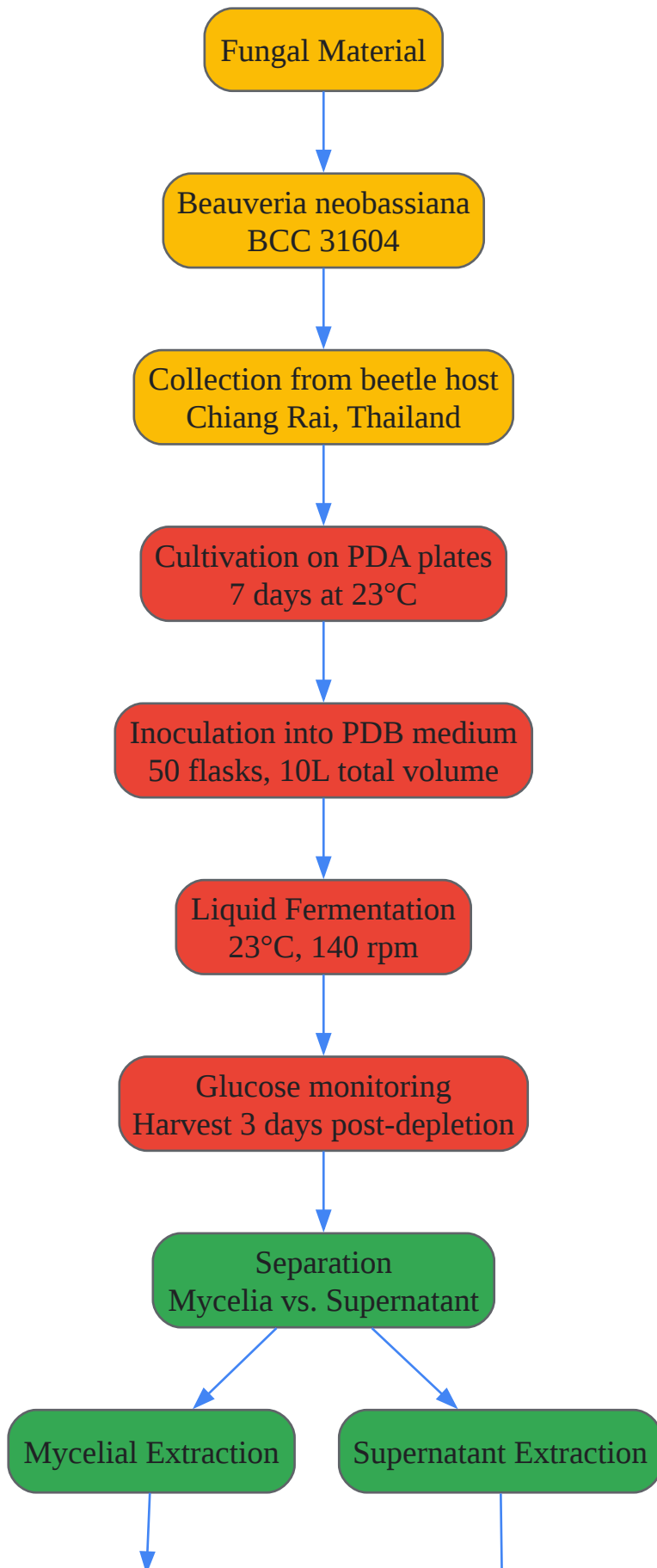
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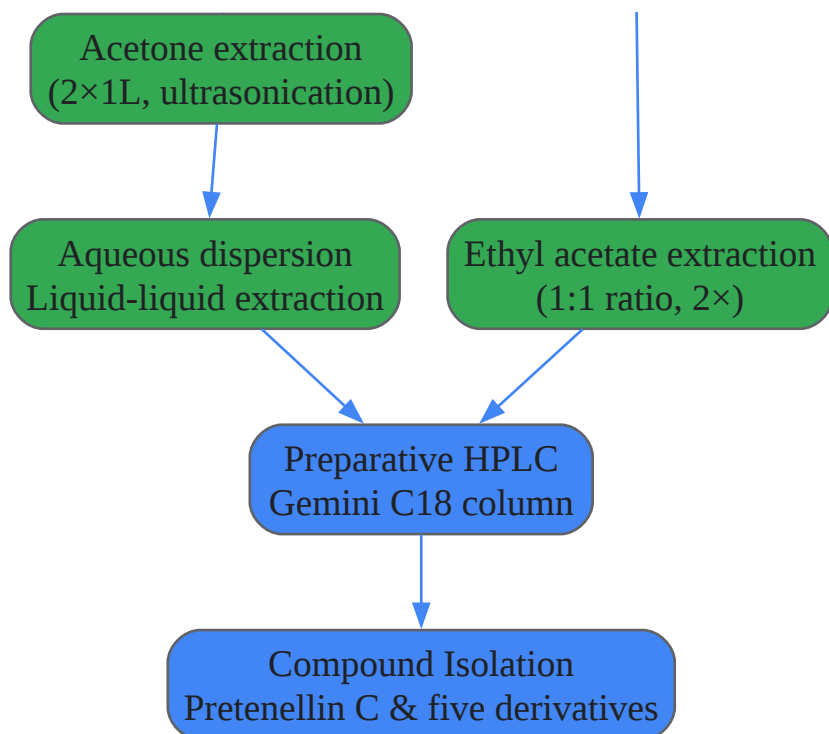
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Tenellins are a class of secondary metabolites belonging to the rare **4-hydroxypyridone** family, produced by fungi within the genus *Beauveria* [1]. A 2024 study investigating the entomopathogenic fungus *Beauveria neobassiana* strain BCC 31604 (isolated from an unidentified beetle in Chiang Rai Province, Thailand) led to the isolation of a new **tenellin** congener, **pretenellin C (1)**, along with five known derivatives: **prototenellin D (2)**, and other **tenellin** analogs (3-6) [2] [3]. This research highlights the significant **antibiofilm** and **cytotoxic** potential of these compounds, which had been biologically neglected in previous studies [2] [4] [3].

Fermentation and Extraction Protocol

The following workflow outlines the complete process from fungal cultivation to compound isolation:





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*Experimental workflow for **tenellin** production and isolation from *Beauveria neobassiana* [2] [3].*

Detailed Experimental Procedures

Fungal Material and Cultivation [2] [3]

- **Strain:** *Beauveria neobassiana* BCC 31604 (Paratype material)
- **Origin:** Isolated from an adult unidentified beetle (Coleoptera) in Chiang Rai Province, Thailand
- **Culture Maintenance:** Grown on Potato Dextrose Agar (PDA) plates for 7 days
- **Inoculum Preparation:** Five 7mm mycelial plugs transferred to 500mL Erlenmeyer flasks containing 200mL Potato Dextrose Broth (PDB; 24g/L)
- **Scale:** 50 flasks total (10L working volume)
- **Fermentation Conditions:** 23°C, 140 rpm agitation
- **Harvesting:** Cultures harvested three days after glucose depletion (monitored with urine glucose test strips)

Extraction and Isolation [2] [3]

- **Separation:** Mycelia separated from supernatant by vacuum filtration
- **Supernatant Extraction:** Liquid-liquid extraction with ethyl acetate (1:1 ratio, twice)
- **Mycelial Extraction:**

- Extraction with acetone (2 × 1L)
- Ultrasonication for 30 min at 40°C (two rounds)
- Filtration and acetone evaporation
- Residue dispersed in 100mL water followed by ethyl acetate extraction
- **Yields:**
 - Supernatant extract: 269mg
 - Mycelial extract: 91mg

Purification by Preparative HPLC [2] [3]

- **System:** PLC 2250 preparative HPLC (Gilson)
- **Column:** Gemini C18 (250 × 50mm, 10µm; Phenomenex)
- **Mobile Phase:**
 - Solvent A: H₂O + 0.1% formic acid
 - Solvent B: MeCN + 0.1% formic acid
- **Gradient:** 35% B to 100% B over 50min, hold at 100% B for 15min
- **Flow Rate:** 30mL/min (supernatant), 45mL/min (mycelial)
- **Fraction Collection:** 15mL per fraction

Structural Elucidation and Analytical Methods

Spectroscopic Techniques for Compound Characterization [2] [3]

- **Nuclear Magnetic Resonance (NMR):** 1D and 2D NMR spectra obtained using Avance III spectrometers (700MHz and 500MHz)
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) using maXis ESI-TOF-MS
- **Chromatography:** Analytical HPLC with Acquity UPLC BEH C18 column (2.1 × 50mm, 1.7µm)
- **Additional Analyses:** Optical rotation measurements and UV/Vis spectra

Tenellin Core Structure: All isolated compounds are 3-acyl derivatives of 1,4-dihydroxy-5-p-hydroxyphenyl-2(1H)-pyridone [5], with variations in their side chains contributing to differing biological activities.

Biological Activity Assessment

The isolated **tenellin** compounds were evaluated for antimicrobial, cytotoxic, and antibiofilm activities. The most significant findings are summarized below:

Table 1: Cytotoxic Activity of Tenellin Compounds [2]

Compound	Cytotoxic Activity
Tenellin (4)	Potent cytotoxic activity against all tested cell lines
Other derivatives	Varying cytotoxic effects

Table 2: Antibiofilm Activity Against *Staphylococcus aureus* [2]

Compound	Antibiofilm Activity
Prototenellin D (2)	Most prominent antibiofilm activity
Other tenellin derivatives	Varying antibiofilm effects

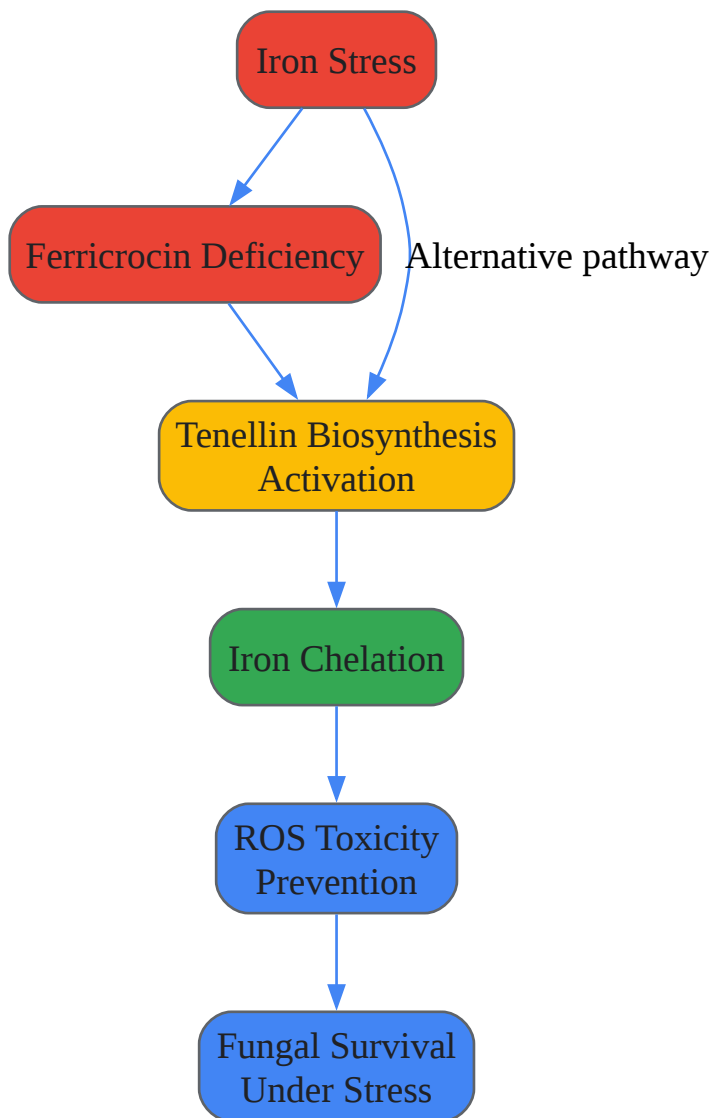
The structure-activity relationship (SAR) analysis indicated that subtle structural differences significantly influence biological activity, with the 2-pyridone congener **tenellin** (4) showing particularly potent cytotoxicity, while prototenellin D (2) demonstrated superior antibiofilm properties [2].

Tenellin Functions and Potential Applications

Biological Functions in the Producing Fungus [6] [1] [7]

- **Iron Homeostasis:** Acts as an iron chelator to prevent iron-generated reactive oxygen species (ROS) toxicity
- **Competitive Advantage:** Production is induced when *B. bassiana* is cocultured with competing fungi
- **Pathogenicity Enhancement:** Contributes to the fungus's ability to parasitize and kill insect hosts

Proposed Mechanism of Iron Chelation:



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Tenellin's role in fungal iron homeostasis and oxidative stress prevention [6] [1].

Potential Therapeutic Applications [2] [1] [7]

- **Anti-infective Agents:** Particularly against biofilm-forming pathogens like *Staphylococcus aureus*
- **Anticancer Therapeutics:** Due to potent cytotoxic activity against multiple cell lines
- **Agricultural Biocontrol:** Enhancing the virulence of entomopathogenic fungi against insect pests

Key Findings and Future Directions

The 2024 study on *Beauveria neobassiana* represents a significant advancement in understanding **tenellin** biosynthesis and function [2] [3]. Key conclusions include:

Research Implications

- **Tenellins** demonstrate promising **dual functionality** with both antibiofilm and cytotoxic properties
- Preliminary **structure-activity relationships** provide guidance for medicinal chemistry optimization
- The **iron chelation** mechanism offers insights for developing metalloenzyme inhibitors

Future Research Priorities

- **Mechanistic Studies:** Elucidate molecular targets and mechanisms of action
- **Structural Optimization:** Explore structure-activity relationships through synthetic analogs
- **Biosynthetic Engineering:** Enhance production yields through genetic manipulation
- **Therapeutic Development:** Advance lead compounds through preclinical evaluation

References

1. T-2601-1MG - Tenellin , 1 MG [agscientific.com]
2. Bioprospection of Tenellins Produced by the Entomopathogenic... [pmc.ncbi.nlm.nih.gov]
3. Bioprospection of Tenellins Produced by the Entomopathogenic... [mdpi.com]
4. Bioprospection of Tenellins Produced by the Entomopathogenic... [pubmed.ncbi.nlm.nih.gov]
5. and bassianin, metabolites of Tenellin species. *Beauveria* [pubs.rsc.org]
6. acts as an iron chelator to prevent... | Semantic Scholar Tenellin [semanticscholar.org]
7. Frontiers | The Toxins of *Beauveria bassiana* and the Strategies to... [frontiersin.org]

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